

Technical Guide: 2-Chloro-2-methylhexane (CAS 4398-65-6)

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Compound of Interest

Compound Name: 2-Chloro-2-methylhexane

Cat. No.: B1597336

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a summary of the available chemical structure and data for the compound **2-Chloro-2-methylhexane**, identified by the CAS number 4398-65-6. This document is intended to serve as a reference for researchers and professionals in the fields of chemistry and material science. It is important to note that based on available data, this compound is primarily used as a chemical intermediate and is not associated with drug development or biological signaling pathways.

Chemical Structure and Identity

The chemical structure of **2-Chloro-2-methylhexane** is that of a tertiary alkyl halide. The molecule consists of a hexane backbone with a chlorine atom and a methyl group both attached to the second carbon atom.

Molecular Formula: $C_7H_{15}Cl$ [1][2][3]

Molecular Weight: 134.65 g/mol [1][2][4]

IUPAC Name: **2-Chloro-2-methylhexane** [3]

Synonyms: Hexane, 2-chloro-2-methyl- [3][4]

Chemical Structure:

Physicochemical Data

A compilation of the physical and chemical properties of **2-Chloro-2-methylhexane** is presented below. This data is essential for understanding its behavior in chemical reactions and for its proper handling and storage.

Property	Value	Source
Density	0.86 g/cm ³	[5]
Boiling Point	140 °C at 760 mmHg	[5]
Flash Point	33.5 °C	[5]
Refractive Index	1.419	[5]
LogP (Octanol/Water Partition Coefficient)	3.194	[5]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of chemical compounds. The following spectral information is available for **2-Chloro-2-methylhexane**:

- Infrared (IR) Spectrum: Data available[3]
- Mass Spectrum (Electron Ionization): Data available[3]
- Gas Chromatography: Data available[3]

Applications and Uses

2-Chloro-2-methylhexane is primarily utilized as an intermediate in the synthesis of other chemical compounds.[1][6] One specific application mentioned is in the production of (1,1-Dimethyl-pentyl)-benzene.[1][6] It is also used as a pharmaceutical intermediate, though specific drug products derived from it are not detailed in the available literature.[1][6]

Biological Activity and Signaling Pathways

Extensive searches of scientific literature and chemical databases did not yield any information on the biological activity or associated signaling pathways for **2-Chloro-2-methylhexane**. The available data points to its role as a chemical building block rather than a biologically active molecule. Therefore, no information can be provided on its mechanism of action, therapeutic potential, or its effects on biological systems, which are key areas of interest for drug development professionals.

Experimental Protocols

Due to the absence of published research on the biological effects of **2-Chloro-2-methylhexane**, there are no experimental protocols related to its biological evaluation to report.

Conclusion

2-Chloro-2-methylhexane (CAS 4398-65-6) is a well-characterized alkyl halide with established physicochemical properties. Its primary utility lies in the field of chemical synthesis as an intermediate. For researchers and professionals in drug development, it is critical to recognize that there is currently no evidence to suggest that this compound possesses any direct biological activity or that it is involved in any signaling pathways. Future research could potentially explore novel applications, but based on current knowledge, its relevance is confined to chemical synthesis.

Visualizations

As there is no information on signaling pathways or complex experimental workflows for **2-Chloro-2-methylhexane**, no diagrams can be generated.

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- To cite this document: BenchChem. [Technical Guide: 2-Chloro-2-methylhexane (CAS 4398-65-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597336#cas-4398-65-6-chemical-structure-and-data]

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